

Technical Guide: Fmoc-L-Isoleucine Chloride (Fmoc-Ile-Cl)

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Compound of Interest

Compound Name: Fmoc-Ile-Cl

CAS No.: 103321-51-3

Cat. No.: B1316148

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Handling, Safety, and Operational Protocols for High-Reactivity Peptide Coupling

Executive Summary

Fmoc-L-isoleucine chloride (**Fmoc-Ile-Cl**) is a highly reactive acyl chloride derivative of Fmoc-protected isoleucine. Unlike its stable parent carboxylic acid (Fmoc-Ile-OH), this reagent is moisture-sensitive, corrosive, and prone to rapid hydrolysis. It is primarily employed in solid-phase peptide synthesis (SPPS) to overcome difficult couplings where steric hindrance (from the beta-branching of the isoleucine side chain) renders standard carbodiimide/phosphonium activation inefficient.

Critical Safety Distinction: Do not confuse this compound with Fmoc-Ile-OH. The chloride form releases hydrogen chloride (HCl) gas upon contact with ambient moisture, necessitating strict anhydrous handling protocols.

Part 1: Chemical Identity & Reactivity Profile

Chemical Identification

Parameter	Data
Chemical Name	(9H-fluoren-9-yl)methoxycarbonyl-L-isoleucine chloride
CAS Number	94459-70-6 (Verify specific batch; often generated in situ)
Formula	C ₂₁ H ₂₂ ClNO ₃
Molecular Weight	371.86 g/mol
Physical State	White to off-white crystalline powder (solid)
Solubility	Soluble in DCM, THF, DMF (anhydrous); Reacts violently with water/alcohols

The "Why" of Reactivity (Expert Analysis)

As a Senior Application Scientist, I prioritize the mechanism of hazard. The electrophilicity of the carbonyl carbon in **Fmoc-Ile-Cl** is significantly elevated compared to active esters (e.g., OBt/OAt).

- **Utility:** This high electrophilicity drives the reaction with sterically hindered amines (like N-methylated amino acids) where other reagents fail.
- **Hazard:** The same driving force causes non-selective reaction with nucleophiles. Contact with water (atmospheric humidity) triggers immediate hydrolysis, regenerating the parent acid and releasing corrosive HCl fumes.

Part 2: Comprehensive Hazard Assessment

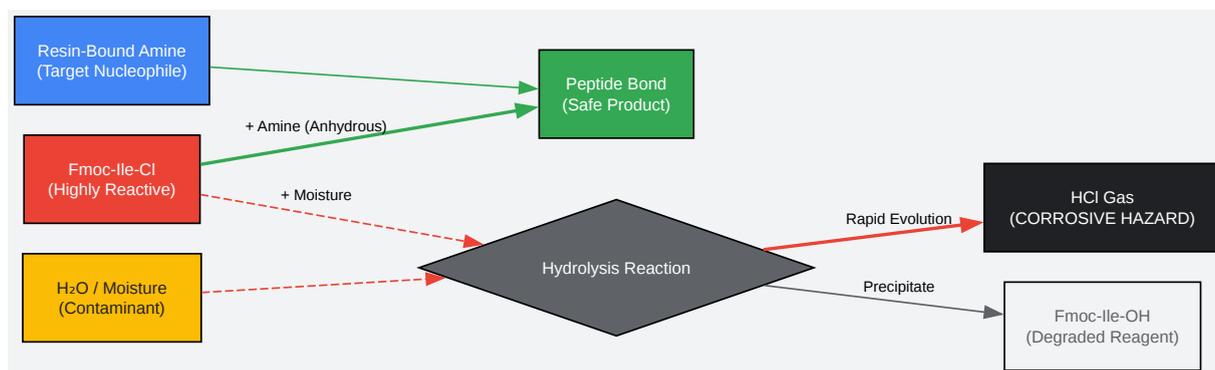
GHS Classification (Derived from Acyl Chloride Class)

Note: Commercial SDS availability for specific amino acid chlorides is rare; these classifications are based on the functional group properties.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage	1	H318: Causes serious eye damage.[1]
Specific Target Organ Toxicity	SE 3	H335: May cause respiratory irritation (due to HCl evolution).
Reactivity	--	EUH014: Reacts violently with water.

The Hydrolysis Danger Cycle

The following diagram illustrates the divergent pathways of **Fmoc-Ile-Cl**: the productive coupling (top) versus the destructive hydrolysis (bottom) that poses the primary safety risk.



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Figure 1: Reactivity pathways of **Fmoc-Ile-Cl**. Note the generation of corrosive HCl gas upon contact with moisture.

Part 3: Engineering Controls & PPE

Engineering Controls

- Primary Containment: All weighing and transfer operations must occur inside a Chemical Fume Hood with a face velocity of >100 fpm.
- Inert Atmosphere: For storage and synthesis, use a Schlenk line (Argon/Nitrogen) or a Glovebox. The reagent degrades rapidly in air.
- Humidity Control: Ambient humidity >40% significantly increases the risk of degradation and HCl fuming.

Personal Protective Equipment (PPE)

- Respiratory: If working outside a hood (not recommended) or in spill cleanup, use a full-face respirator with Acid Gas (E) and Particulate (P100) cartridges.
- Hand Protection: Double-gloving is mandatory.
 - Inner: Nitrile (4 mil).
 - Outer: Nitrile (8 mil) or Neoprene. Note: Thin latex is permeable to acid chlorides.
- Eye/Face: Chemical splash goggles + Face shield. Standard safety glasses are insufficient against corrosive fumes.

Part 4: Operational Protocols

Storage and Stability

- Temperature: Store at -20°C.
- Container: Tightly sealed glass vial with a PTFE-lined cap, stored inside a secondary desiccator containing active desiccant (e.g., P₂O₅ or Silica Gel).
- Visual Check: If the powder appears "clumpy" or emits white smoke (HCl mist) upon opening, the reagent has hydrolyzed and should be discarded.

Synthesis/Handling Workflow (Self-Validating Protocol)

This protocol ensures integrity. If the solution turns cloudy immediately upon dissolution in anhydrous solvent, your solvent is wet (Validation Check).

- Preparation:
 - Dry all glassware in an oven (>120°C) for 2 hours.
 - Purge the reaction vessel with dry Nitrogen/Argon.
- Solvent Choice:
 - Use anhydrous DCM (Dichloromethane) or dry CHCl₃ (Chloroform).
 - Avoid DMF if possible for long storage, as acid chlorides can react slowly with DMF to form Vilsmeier-type adducts.
- Base Scavenger:
 - Always add a non-nucleophilic base (e.g., DIEA or 2,4,6-Collidine) to the reaction mixture before adding the acid chloride. This neutralizes the HCl generated during coupling.
- Dissolution (The "Smoke Test"):
 - Weigh **Fmoc-Ile-Cl** quickly.
 - Dissolve in DCM. The solution should be clear. Turbidity indicates hydrolysis (formation of insoluble Fmoc-Ile-OH).

Safe Waste Disposal

NEVER discard **Fmoc-Ile-Cl** directly into an aqueous waste stream or trash bin. It may react violently with moisture in the waste container.

Quenching Protocol:

- Dilute the excess reagent in DCM.
- Place the flask in an ice bath.

- Slowly add Methanol (MeOH) dropwise.
 - Chemistry:
.
 - This converts the reactive chloride to a stable methyl ester.
- Add a base (Sodium Bicarbonate solution) to neutralize the acid.
- Dispose of as halogenated organic waste.

Part 5: Emergency Response

Incident	Immediate Action
Inhalation	Move to fresh air immediately. If breathing is difficult, administer oxygen.[2] Seek medical attention (risk of pulmonary edema).
Skin Contact	Brush off dry powder before rinsing. Flush with copious water for 15 minutes. Do not use neutralizing agents on skin.
Eye Contact	Rinse cautiously with water for >15 minutes.[2] Remove contact lenses.[1] Urgent medical evaluation required.
Spill (Solid)	Do not sweep (generates dust). Cover with dry lime or soda ash. Scoop into a dry container.

References

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